

An In-depth Technical Guide to the Physical Properties of Hexanenitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexanenitrile

Cat. No.: B7769357

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Hexanenitrile, also known as capronitrile or n-amyl cyanide, is a versatile aliphatic nitrile with the chemical formula $C_6H_{11}N$.^[1] It serves as a valuable intermediate in the synthesis of various organic compounds, including pharmaceuticals and agrochemicals, and is also utilized as a solvent in certain chemical reactions.^{[1][2]} A thorough understanding of its physical properties is paramount for its effective and safe use in research, development, and manufacturing. This guide provides a comprehensive overview of the key physical characteristics of **hexanenitrile**, complete with detailed experimental protocols for their determination.

Core Physical Properties of Hexanenitrile

The physical state of **hexanenitrile** under standard conditions is a colorless liquid.^{[1][2]} It possesses a faint, ether-like or almond-like odor.^{[1][2]} The quantitative physical properties of **hexanenitrile** are summarized in the table below for easy reference and comparison.

Physical Property	Value	Units
Molecular Weight	97.16	g/mol [3]
Density	0.809	g/mL at 25 °C[4][5][6][7][8][9]
Boiling Point	161-164	°C[4][5][6][7][9]
Melting Point	-80	°C[4][5][6][7][8][9][10]
Refractive Index (n _{20/D})	1.406	[4][5][6][7][8][9]
Vapor Pressure	2.85	mmHg[3]
Flash Point	43	°C[8][11][12]
Solubility in Water	Partially miscible (2.48 g/L at 25 °C)	[3][13]
Solubility in Organic Solvents	Soluble in ethanol and ether	[1]

Experimental Protocols for Property Determination

The following sections detail the standard laboratory methodologies for the determination of the key physical properties of **hexanenitrile**.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[4] A common and efficient method for determining the boiling point of small quantities of liquid is the capillary method.[2][4]

Apparatus:

- Thiele tube or similar heating apparatus (e.g., Mel-Temp with boiling point accessory)
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)

- Heat source (Bunsen burner or heating mantle)
- Sample of **hexanenitrile**

Procedure:

- A small amount of **hexanenitrile** is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the **hexanenitrile** in the test tube.
- The test tube assembly is attached to a thermometer and placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil).
- The apparatus is heated gently and slowly.
- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Upon further heating, the vapor of the **hexanenitrile** will fill the capillary tube, resulting in a rapid and continuous stream of bubbles.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point of **hexanenitrile**.^[4]

Determination of Density (Pycnometer Method)

Density is the mass of a substance per unit volume. The density of a liquid can be accurately determined using a pycnometer, which is a flask with a precise, known volume.

Apparatus:

- Pycnometer (specific gravity bottle)
- Analytical balance
- Thermometer

- Sample of **hexanenitrile**
- Distilled water (for calibration)

Procedure:

- The clean, dry pycnometer is accurately weighed on an analytical balance.
- The pycnometer is filled with distilled water and placed in a constant temperature bath until it reaches thermal equilibrium (e.g., 25 °C). The volume is adjusted precisely to the calibration mark, and the pycnometer is reweighed.
- The pycnometer is emptied, thoroughly dried, and then filled with **hexanenitrile**.
- The same procedure of thermal equilibration and weighing is followed for the **hexanenitrile** sample.
- The density of **hexanenitrile** is calculated using the following formula: Density of **Hexanenitrile** = (Mass of **Hexanenitrile** / Mass of Water) * Density of Water at the measurement temperature

Determination of Refractive Index (Abbe Refractometer)

The refractive index of a substance is a dimensionless number that describes how fast light travels through the material. It is a characteristic property of a substance and is commonly measured using an Abbe refractometer.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper
- Sample of **hexanenitrile**
- Lens paper and a suitable solvent (e.g., ethanol) for cleaning

Procedure:

- The prisms of the Abbe refractometer are cleaned with a soft lens paper and a suitable solvent and allowed to dry completely.
- The refractometer is calibrated using a standard liquid with a known refractive index.
- A few drops of **hexanenitrile** are placed on the surface of the lower prism using a dropper.
- The prisms are closed and locked.
- Water from a constant temperature bath is circulated through the prisms to maintain a constant temperature (typically 20 °C).
- The light source is switched on, and the eyepiece is adjusted to bring the dividing line between the light and dark fields into sharp focus.
- The control knob is turned to move the dividing line to the center of the crosshairs.
- The refractive index is read directly from the instrument's scale.

Determination of Melting Point

Since **hexanenitrile** is a liquid at room temperature with a very low melting point (-80 °C), its determination requires a specialized low-temperature apparatus. The general principle involves cooling the sample until it solidifies and then slowly warming it to observe the temperature at which it melts.

Apparatus:

- Low-temperature thermometer or thermocouple
- Small sample tube
- Cooling bath (e.g., dry ice/acetone or liquid nitrogen)
- Stirring mechanism

Procedure:

- A small sample of **hexanenitrile** is placed in a sample tube with a low-temperature thermometer or thermocouple immersed in it.
- The sample tube is placed in a cooling bath and stirred gently to ensure uniform cooling.
- The sample is cooled until it is completely frozen.
- The frozen sample is then removed from the cooling bath and allowed to warm up slowly with constant stirring.
- The temperature at which the first signs of melting are observed and the temperature at which the last crystal melts are recorded. This range is the melting point. For a pure substance, this range should be narrow.

Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Apparatus:

- Test tubes
- Graduated pipettes or cylinders
- Vortex mixer or shaker
- Sample of **hexanenitrile**
- Various solvents (e.g., water, ethanol, ether, hexane)

Procedure for Qualitative Solubility:

- A small, measured amount of **hexanenitrile** (e.g., 0.1 mL) is added to a test tube.
- A small, measured amount of the solvent (e.g., 2 mL) is added to the test tube.
- The mixture is agitated vigorously using a vortex mixer or by shaking for a set period.

- The mixture is allowed to stand, and the presence of a single, clear phase (soluble), two distinct phases (insoluble), or a cloudy mixture (partially soluble) is observed and recorded.

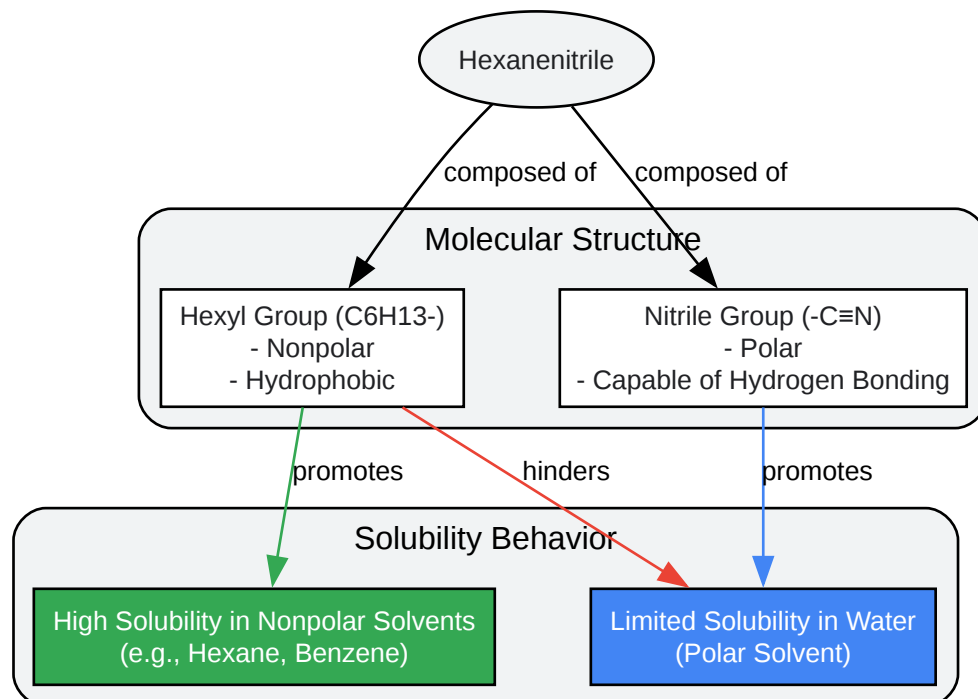
Procedure for Quantitative Solubility (e.g., in Water):

- A saturated solution of **hexanenitrile** in water is prepared by adding an excess of **hexanenitrile** to a known volume of water in a sealed container.
- The mixture is agitated at a constant temperature for an extended period to ensure equilibrium is reached.
- The undissolved **hexanenitrile** is separated from the saturated solution by centrifugation or filtration.
- A known volume of the clear, saturated solution is carefully removed.
- The concentration of **hexanenitrile** in the solution is determined using an appropriate analytical technique, such as gas chromatography (GC) or by carefully evaporating the water and weighing the residue. The result is typically expressed in g/L.

Logical Relationships in Hexanenitrile's Properties

While **hexanenitrile** is not involved in complex biological signaling pathways, its physical properties are governed by its molecular structure. A key relationship is how its structure influences its solubility.

Factors Influencing the Solubility of Hexanenitrile

[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. byjus.com [byjus.com]
- 2. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 3. chem.ucalgary.ca [chem.ucalgary.ca]
- 4. Video: Boiling Points - Concept [jove.com]

- 5. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 6. uoanbar.edu.iq [uoanbar.edu.iq]
- 7. scribd.com [scribd.com]
- 8. turito.com [turito.com]
- 9. mt.com [mt.com]
- 10. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 11. chem.libretexts.org [chem.libretexts.org]
- 12. wjec.co.uk [wjec.co.uk]
- 13. byjus.com [byjus.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Hexanenitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7769357#what-are-the-physical-properties-of-hexanenitrile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com